

# Introduction: Unveiling a Versatile Phenolic Building Block

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## Compound of Interest

Compound Name: 3-Ethoxy-4-hydroxybenzyl alcohol

Cat. No.: B1330712

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**3-Ethoxy-4-hydroxybenzyl alcohol**, also commonly known as ethyl vanillyl alcohol, is a substituted aromatic alcohol that serves as a crucial building block in synthetic organic chemistry.<sup>[1]</sup> Its structure is derived from a benzene ring functionalized with three distinct groups: a phenolic hydroxyl (-OH), an ethoxy (-OC<sub>2</sub>H<sub>5</sub>), and a hydroxymethyl (-CH<sub>2</sub>OH).<sup>[1][2]</sup> This unique arrangement of functional groups imparts a versatile reactivity profile, making it a valuable intermediate in the synthesis of more complex molecules. Its direct precursor, 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin), is a widely recognized flavoring agent, approximately three to four times more potent than vanillin, used extensively in the food, beverage, and cosmetic industries.<sup>[3][4]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safety considerations of **3-ethoxy-4-hydroxybenzyl alcohol** for researchers and drug development professionals.

## Chemical Identity and Molecular Structure

The systematic IUPAC name for this compound is (3-ethoxy-4-hydroxyphenyl)methanol.<sup>[1]</sup> This nomenclature precisely describes a methanol group attached to a phenyl ring, which is substituted at the 3-position with an ethoxy group and at the 4-position with a hydroxyl group, relative to the methanol attachment point.<sup>[1]</sup> The presence of both a phenolic hydroxyl and a benzylic alcohol moiety are key to its chemical character.<sup>[1]</sup>

Caption: Chemical Structure of **3-Ethoxy-4-hydroxybenzyl alcohol**.

## Physicochemical Properties

The physical properties of **3-ethoxy-4-hydroxybenzyl alcohol** are dictated by its molecular structure. The presence of two hydroxyl groups facilitates strong intermolecular hydrogen bonding, resulting in a relatively stable solid with a moderate melting point and a high boiling point.<sup>[2]</sup>

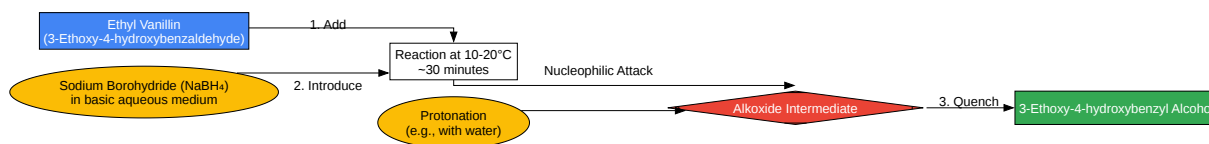
Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub>	<sup>[1]</sup> <sup>[2]</sup> <sup>[5]</sup>
Molecular Weight	168.19 g/mol	<sup>[1]</sup> <sup>[2]</sup> <sup>[5]</sup>
CAS Number	4912-58-7	<sup>[1]</sup> <sup>[2]</sup> <sup>[5]</sup>
Appearance	Solid, off-white particulate/powder	<sup>[2]</sup> <sup>[6]</sup>
Melting Point	73-75 °C	<sup>[1]</sup> <sup>[2]</sup>
Boiling Point	323.3 °C at 760 mmHg	<sup>[1]</sup> <sup>[7]</sup> <sup>[8]</sup>
Density	1.182 - 1.31 g/cm <sup>3</sup> at 20°C	<sup>[1]</sup> <sup>[5]</sup>
pKa	9.88 ± 0.18 (Predicted)	<sup>[2]</sup> <sup>[5]</sup>
Solubility	Soluble in ethanol, glycerin, and propylene glycol	<sup>[3]</sup> <sup>[6]</sup>

## Synthesis and Reactivity

### Reductive Synthesis from Ethyl Vanillin

The most direct and common method for synthesizing **3-ethoxy-4-hydroxybenzyl alcohol** is through the reduction of its corresponding aldehyde, 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin).<sup>[1]</sup> This transformation is efficiently achieved using mild reducing agents, with sodium borohydride (NaBH<sub>4</sub>) being a frequent choice.<sup>[1]</sup><sup>[9]</sup>

**Mechanism Insight:** The synthesis proceeds via a well-established two-step mechanism. First, a hydride ion (H<sup>-</sup>) from the borohydride complex performs a nucleophilic attack on the electrophilic carbonyl carbon of the aldehyde. This breaks the C=O pi bond and forms a tetrahedral alkoxide intermediate. In the second step, this intermediate is protonated by a protic solvent (typically water added during the workup) to yield the final benzyl alcohol product.<sup>[1]</sup>



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Caption: Workflow for the reduction of ethyl vanillin.

## Experimental Protocol: Sodium Borohydride Reduction

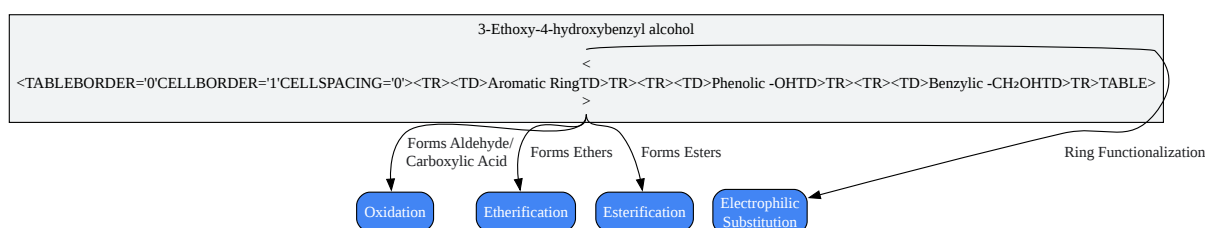
- **Dissolution:** Dissolve 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin) in a suitable basic aqueous medium (e.g., dilute NaOH solution).
- **Cooling:** Cool the reaction mixture to a controlled temperature range of 10–20°C using an ice bath.
- **Reduction:** Slowly add sodium borohydride (NaBH<sub>4</sub>) portion-wise to the stirred solution, maintaining the temperature below 20°C.
- **Reaction:** Continue stirring the mixture at 10–20°C for approximately 30 minutes, monitoring the reaction progress via Thin Layer Chromatography (TLC).<sup>[10]</sup>
- **Quenching:** Once the reaction is complete, carefully quench the excess NaBH<sub>4</sub> by the slow addition of a dilute acid (e.g., HCl) until the solution is neutral or slightly acidic.
- **Extraction:** Extract the product from the aqueous solution using an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization.

This protocol is a generalized representation. Researchers should consult specific literature for precise molar ratios and conditions.

## Chemical Reactivity

The synthetic utility of **3-ethoxy-4-hydroxybenzyl alcohol** stems from the distinct reactivity of its three functional groups.[1]

- Phenolic Hydroxyl (-OH): This acidic proton allows the group to readily undergo reactions like etherification and esterification under appropriate basic conditions.[1]
- Benzylic Alcohol (-CH<sub>2</sub>OH): As a primary alcohol, this group can be easily oxidized to form the corresponding aldehyde (ethyl vanillin) or further to a carboxylic acid. It is also a prime site for ether and ester formation.[1]
- Aromatic Ring: The ring is activated towards electrophilic substitution reactions. The hydroxyl and ethoxy groups are ortho-, para-directing, influencing the position of incoming electrophiles.[1]



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Caption: Reactivity sites of **3-ethoxy-4-hydroxybenzyl alcohol**.

## Spectroscopic Profile

Spectroscopic analysis is essential for the structural confirmation of **3-ethoxy-4-hydroxybenzyl alcohol**.

- Infrared (IR) Spectroscopy: The IR spectrum would prominently feature a broad absorption band in the  $3200\text{--}3600\text{ cm}^{-1}$  region, corresponding to the O-H stretching vibrations of both the phenolic and alcoholic hydroxyl groups. Additional key peaks would include C-O stretching and aromatic C-H and C=C absorptions.[\[11\]](#)
- Mass Spectrometry (MS): GC-MS analysis shows a molecular ion peak corresponding to its molecular weight of  $168.19\text{ g/mol}$ .[\[6\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Would display distinct signals for the aromatic protons, a singlet for the phenolic -OH, a triplet for the alcoholic -OH, a singlet for the benzylic  $-\text{CH}_2-$ , and a quartet and triplet for the ethoxy group's  $-\text{CH}_2-$  and  $-\text{CH}_3$  protons, respectively.
  - $^{13}\text{C}$  NMR: Would show nine distinct carbon signals, including those for the aromatic ring, the benzylic carbon, and the two carbons of the ethoxy group.

## Applications and Significance

While its precursor, ethyl vanillin, is famed as a flavoring agent, **3-ethoxy-4-hydroxybenzyl alcohol** holds its own significance in several areas:

- Synthetic Intermediate: It is a valuable precursor for the synthesis of more complex molecules in the pharmaceutical and specialty chemical industries.[\[1\]](#)
- Flavor and Fragrance Research: As the alcohol derivative of ethyl vanillin, it is studied in the context of flavor chemistry and may be used as a flavoring agent itself.[\[6\]](#)
- Antioxidant Properties: Research has indicated that the compound possesses antioxidant properties, with the ability to scavenge free radicals and reactive oxygen species.[\[8\]](#) This suggests potential applications in areas where mitigating oxidative stress is beneficial.[\[8\]](#)[\[9\]](#)

## Safety and Handling

According to safety data sheets, **3-ethoxy-4-hydroxybenzyl alcohol** requires careful handling.

- Hazards: The primary hazard is serious eye irritation (H319).[6][12][13] It may also cause skin irritation (H315) and respiratory irritation (H335).[13][14]
- Precautionary Measures:
  - Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood. [13][14]
  - Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or goggles).[12][13][14]
  - Handling: Wash hands and any exposed skin thoroughly after handling.[12][14] Avoid breathing dust.[13][14]
- First Aid:
  - Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[12][13]
  - Skin Contact: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[13]
  - Inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[12][13]

This substance is intended for research and development purposes only and is not for medicinal, household, or veterinary use.[1][12]

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